

# Thioanisole molecular weight and formula

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## Compound of Interest

Compound Name: *Thioanisole*

Cat. No.: *B089551*

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An In-depth Technical Guide to the Molecular Properties of **Thioanisole**

## Overview

**Thioanisole**, also known by its IUPAC name methylsulfanylbenezene, is an organosulfur compound and the simplest alkyl-aryl thioether.<sup>[1]</sup> It serves as a crucial building block and reagent in organic synthesis. This document provides a detailed summary of its molecular formula and weight, along with the standard methodologies employed for their experimental determination, tailored for researchers and professionals in drug development and chemical sciences.

## Core Molecular Data

The fundamental molecular properties of **thioanisole** are well-established. Quantitative data from various chemical databases are summarized below for clarity and reference.

Table 1: Molecular Properties of **Thioanisole**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> S	PubChem[2], Santa Cruz Biotechnology[3]
CH <sub>3</sub> SC <sub>6</sub> H <sub>5</sub>	Wikipedia[1]	
Molecular Weight	124.21 g/mol	PubChem[2]
124.20 g/mol	Santa Cruz Biotechnology[3], TCI America[4]	
IUPAC Name	methylsulfanylbzene	PubChem[2], Fisher Scientific[5]
CAS Number	100-68-5	Santa Cruz Biotechnology[3], TCI America[4]
Synonyms	Methyl phenyl sulfide, Thioanisole, Methylthiobenzene	PubChem[2], Fisher Scientific[5]

## Experimental Determination Protocols

The molecular weight and formula of a compound like **thioanisole** are typically confirmed using a combination of mass spectrometry and elemental analysis.

### Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a primary technique for measuring the molecular weight of a compound with high precision.

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to ascertain the monoisotopic mass.
- Methodology:
  - Sample Preparation: A dilute solution of high-purity (≥99%) **thioanisole** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).

- Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common method for a volatile, stable molecule like **thioanisole**. The high-energy electrons bombard the sample, causing it to lose an electron and form a positively charged molecular ion ( $M^{+\bullet}$ ).
- Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio.
- Detection: The detector records the abundance of ions at each  $m/z$  value. The peak with the highest  $m/z$  value typically corresponds to the molecular ion. For **thioanisole**, this peak would be observed at an  $m/z$  value corresponding to the mass of the most abundant isotopes ( $^{12}C_7^{1}H_8^{32}S$ ), which is approximately 124.

## Elemental Analysis for Formula Confirmation

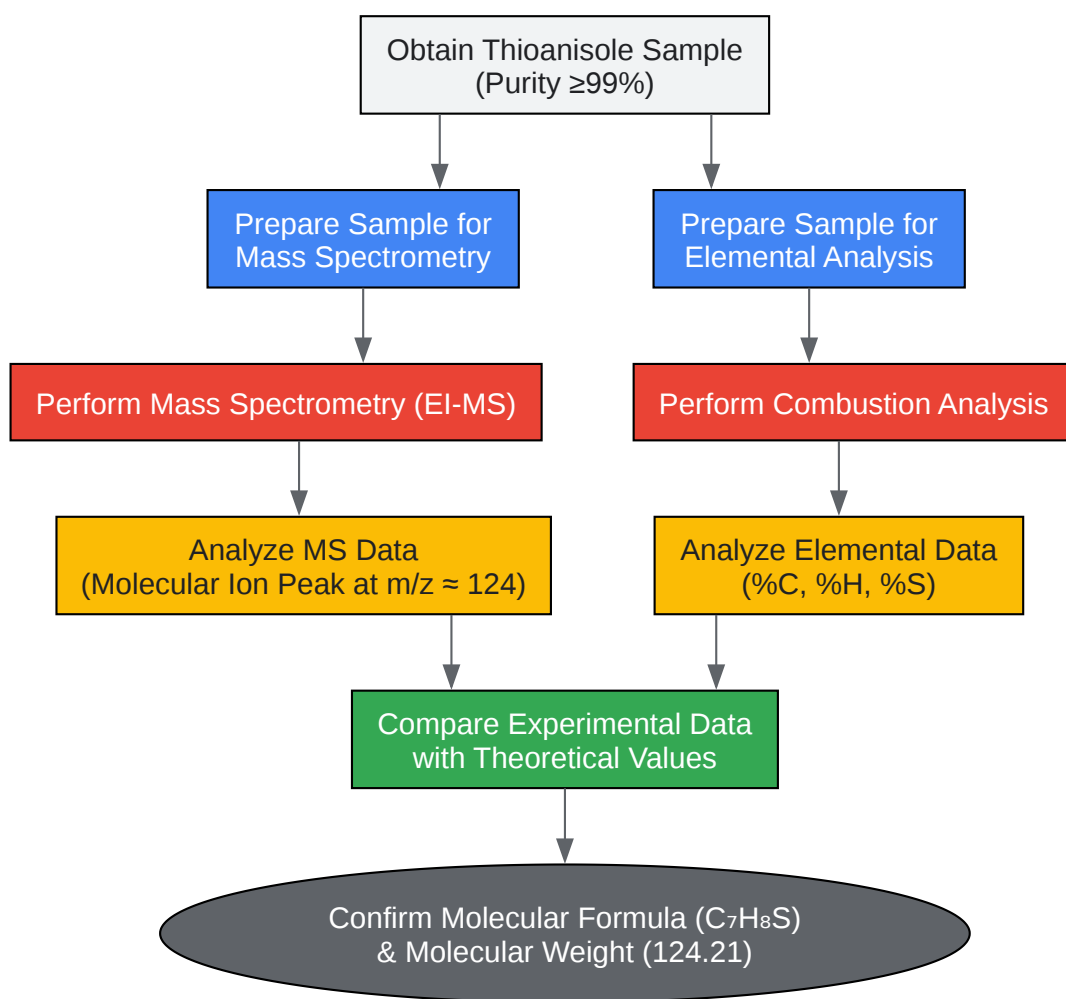
Elemental analysis provides the percentage composition of elements (C, H, S) in the compound, which is used to confirm the empirical and molecular formula.

- Objective: To quantitatively determine the percentage of carbon, hydrogen, and sulfur in a pure sample of **thioanisole**.
- Methodology:
  - Sample Preparation: A precisely weighed sample of pure **thioanisole** is used.
  - Combustion: The sample is combusted in a furnace at high temperatures (typically  $>900^{\circ}C$ ) in a stream of pure oxygen.
  - Product Separation: The combustion products—carbon dioxide ( $CO_2$ ), water ( $H_2O$ ), and sulfur dioxide ( $SO_2$ )—are passed through a series of columns that separate them.
  - Quantification: The amounts of  $CO_2$ ,  $H_2O$ , and  $SO_2$  are measured using detectors (e.g., thermal conductivity or infrared detectors).
  - Calculation: The mass percentages of C, H, and S in the original sample are calculated from the masses of their respective oxides. The results are then compared to the theoretical percentages calculated from the molecular formula ( $C_7H_8S$ ):

- Theoretical %C =  $(7 * 12.011) / 124.21 * 100\% \approx 67.69\%$
- Theoretical %H =  $(8 * 1.008) / 124.21 * 100\% \approx 6.49\%$
- Theoretical %S =  $(1 * 32.07) / 124.21 * 100\% \approx 25.82\%$

## Visualization of Workflow

The logical flow for the characterization of a known chemical standard like **thioanisole** is depicted below. This process ensures the identity and purity of the compound through systematic analytical steps.



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Caption: Workflow for the experimental confirmation of **Thioanisole**'s molecular properties.

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## References

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